

# (S)-2-Bromo-3-phenylpropionic Acid: A Technical Guide to Safety and Hazards

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## Compound of Interest

Compound Name: (S)-2-Bromo-3-phenylpropionic acid

Cat. No.: B015847

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety and hazards associated with **(S)-2-Bromo-3-phenylpropionic acid**. The information is intended to enable researchers, scientists, and drug development professionals to handle this compound safely and manage potential risks effectively. All quantitative data is summarized in structured tables, and detailed experimental protocols are provided for key safety assessments.

## Chemical and Physical Properties

**(S)-2-Bromo-3-phenylpropionic acid** is a halogenated carboxylic acid. While specific experimental data for some physical properties are not readily available, estimated values have been reported.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>9</sub> BrO <sub>2</sub>	[1]
Molecular Weight	229.07 g/mol	[1]
Boiling Point	215.8°C (rough estimate)	[2]
Flash Point	136.2°C	[2]
Vapor Pressure	0.000461 mmHg at 25°C	[2]
Storage Temperature	2-8°C	[3]

## Hazard Identification and Classification

There is some discrepancy in the reported GHS classification for 2-Bromo-3-phenylpropionic acid. The racemic mixture is classified by some sources as causing severe skin burns and eye damage (H314), while other sources classify the (S)-enantiomer and related compounds as causing skin and eye irritation (H315, H319) and potential respiratory irritation (H335). This difference may arise from the specific stereoisomer, concentration, or the dataset used for classification. Therefore, it is prudent to handle the compound with a high degree of caution, assuming the more severe hazard classification.

## GHS Hazard Summary

Classification 1	Classification 2	
Pictogram	Corrosive	Exclamation Mark
Signal Word	Danger	Warning
Hazard Statements	H314: Causes severe skin burns and eye damage[2]	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation
Precautionary Statements	P260, P264, P280, P301+P330+P331, P302+P361+P354, P304+P340, P305+P354+P338, P316, P321, P363, P405, P501	P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362, P403+P233, P405, P501

## Toxicological Information

No quantitative LD50 or LC50 data for **(S)-2-Bromo-3-phenylpropionic acid** are available in the public domain. Alpha-brominated carboxylic acids are known to be reactive compounds.[4] Their reactivity is attributed to the presence of the bromine atom on the carbon adjacent to the carboxyl group, which can make them alkylating agents.

## Handling, Storage, and Personal Protective Equipment

### Handling and Storage

- **Handling:** Handle in a well-ventilated area. Avoid breathing dust, fume, gas, mist, vapors, or spray. Avoid contact with skin, eyes, and clothing. Use non-sparking tools and take precautionary measures against static discharge.
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place. Recommended storage temperature is 2-8°C.[3] Keep away from incompatible materials such as strong oxidizing agents.

## Personal Protective Equipment (PPE)

PPE Type	Specifications
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.
Skin Protection	Wear impervious clothing and chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.

## First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately take off all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.

## Experimental Protocols

While specific experimental safety data for **(S)-2-Bromo-3-phenylpropionic acid** is not publicly available, the following section details a representative experimental protocol for assessing skin corrosion potential based on the OECD Test Guideline 431 for an in vitro Reconstructed Human Epidermis (RhE) test.

### In Vitro Skin Corrosion: Reconstructed Human Epidermis (RhE) Test (based on OECD TG 431)

**Objective:** To determine the skin corrosion potential of a test chemical by assessing its effect on the viability of a reconstructed human epidermis model.

**Materials:**

- Reconstructed Human Epidermis (RhE) tissues (e.g., EpiDerm™, EpiSkin™, SkinEthic™ RHE)
- Assay medium
- Phosphate-buffered saline (PBS)
- Test chemical: **(S)-2-Bromo-3-phenylpropionic acid**
- Positive control: e.g., 8N KOH (for corrosive)
- Negative control: e.g., sterile deionized water or PBS
- MTT solution (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) at 1 mg/mL
- Isopropanol or other suitable solvent for formazan extraction
- Multi-well plates
- Incubator (37°C, 5% CO<sub>2</sub>)
- Spectrophotometer (plate reader)

#### Procedure:

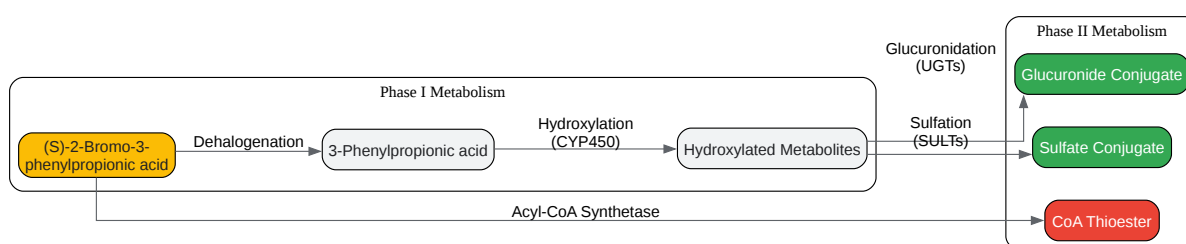
- Pre-incubation: Upon receipt, RhE tissues are pre-incubated in assay medium for a specified time according to the manufacturer's instructions.
- Application of Test Chemical:
  - The assay medium is removed from the top of the tissues.
  - The test chemical is applied topically to the stratum corneum of the RhE tissue. For a liquid like **(S)-2-Bromo-3-phenylpropionic acid**, a sufficient volume (e.g., 25-50  $\mu$ L) is applied to cover the tissue surface.
  - Positive and negative controls are applied to separate tissues in the same manner.
- Exposure: The tissues are exposed to the test chemical for two different time points, typically 3 minutes and 1 hour.
- Rinsing: After the exposure period, the test chemical is thoroughly rinsed from the tissue surface with PBS.
- Post-incubation: The tissues are transferred to fresh assay medium and incubated for a post-exposure period (e.g., 24-42 hours).
- MTT Assay:
  - After post-incubation, the tissues are transferred to a solution of MTT and incubated for approximately 3 hours.
  - During this time, viable cells will reduce the yellow MTT to a blue formazan precipitate.
- Formazan Extraction: The formazan is extracted from the tissues using a solvent (e.g., isopropanol).
- Quantification: The optical density (OD) of the extracted formazan solution is measured using a spectrophotometer at a wavelength of 570 nm.

- Data Analysis: The cell viability for each tissue is calculated as a percentage of the mean of the negative control tissues.
- Classification: The classification of the chemical's corrosive potential is based on the cell viability at the different time points, according to the criteria in OECD TG 431.

## Signaling Pathways and Logical Relationships

### Putative Metabolic Pathway

The metabolic fate of **(S)-2-Bromo-3-phenylpropionic acid** has not been explicitly studied. However, based on the metabolism of structurally related compounds like 2-phenylpropionic acid and 3-phenylpropionic acid, a putative metabolic pathway can be proposed.<sup>[5][6][7][8]</sup> This would likely involve initial dehalogenation, followed by hydroxylation of the phenyl ring and/or the aliphatic chain, and subsequent conjugation reactions (glucuronidation or sulfation) to facilitate excretion. An alternative pathway could involve the formation of a coenzyme A thioester.

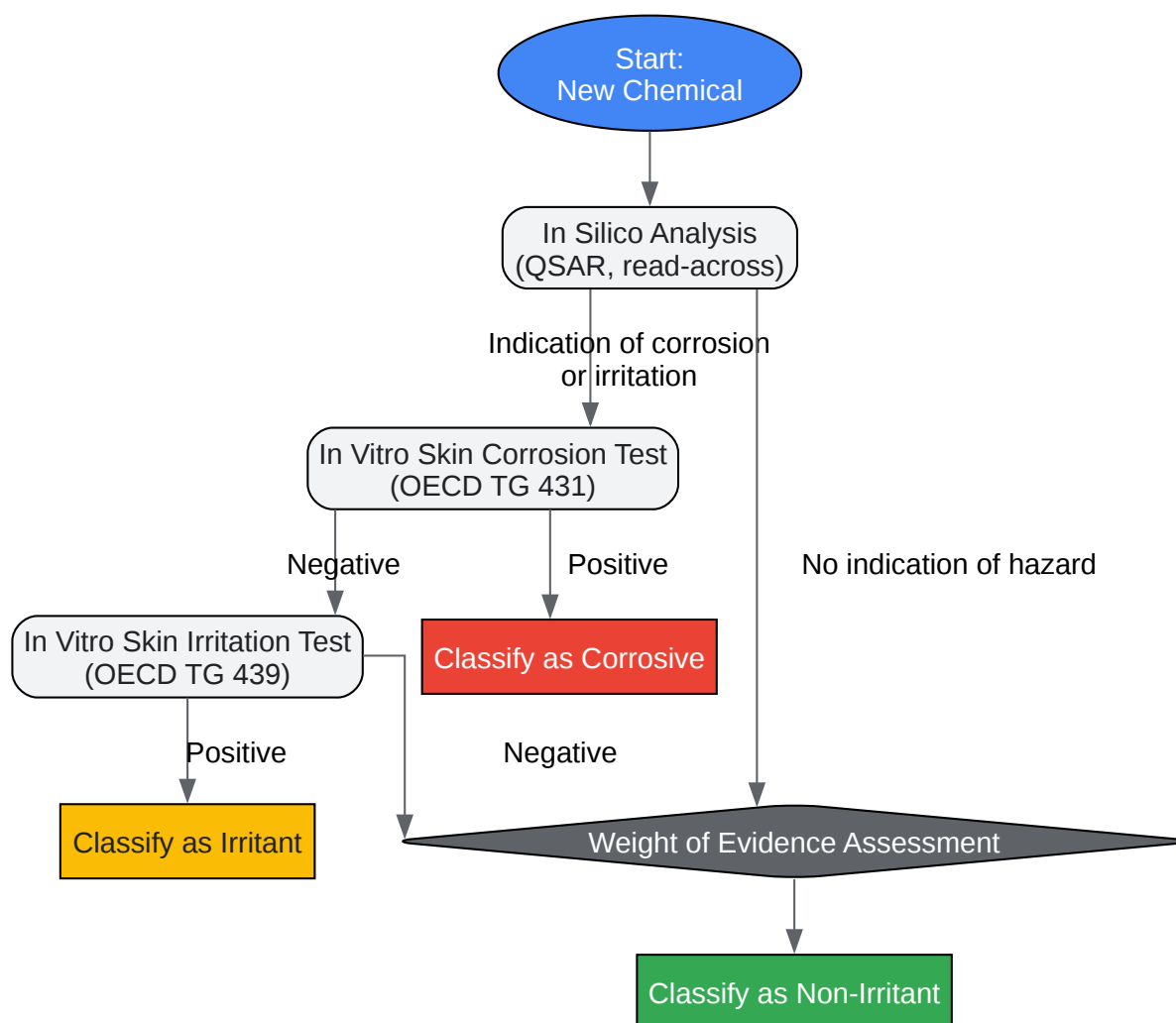


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Caption: Putative metabolic pathway of **(S)-2-Bromo-3-phenylpropionic acid**.

## Experimental Workflow for Skin Hazard Assessment

The assessment of skin corrosion and irritation potential for a chemical typically follows a tiered or integrated approach, starting with computational and in vitro methods to minimize animal testing.



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Caption: Workflow for assessing skin corrosion and irritation potential.



## Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations. Do not let the product enter drains.

This technical guide is intended for informational purposes only and does not replace a formal risk assessment. Users should always consult the most current Safety Data Sheet (SDS) provided by the supplier before handling this chemical.

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